

An In-depth Technical Guide on 2-Aminoadamantan-1-ol: Molecular Properties

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Compound of Interest

Compound Name: 2-Aminoadamantan-1-ol

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This technical guide provides a detailed overview of the molecular formula and weight of **2-aminoadamantan-1-ol** and its isomers. While direct experimental data for **2-aminoadamantan-1-ol** is not readily available in public chemical databases, its fundamental molecular properties can be confidently inferred from its known isomers, 3-aminoadamantan-1-ol and 4-aminoadamantan-1-ol.

Molecular Formula and Weight

The chemical structure of adamantane provides a rigid, tricyclic scaffold. When substituted with an amino (-NH₂) and a hydroxyl (-OH) group, the resulting isomers of aminoadamantanol are expected to share the same molecular formula and, consequently, the same molecular weight.

Data for the known isomers, 3-aminoadamantan-1-ol and 4-aminoadamantan-1-ol, confirms this principle. Both compounds have a molecular formula of C₁₀H₁₇NO and a molecular weight of approximately 167.25 g/mol. [1][2][3][4] Based on the principles of chemical isomerism, **2-aminoadamantan-1-ol** will have the same molecular formula and molecular weight.

Table 1: Molecular Properties of Aminoadamantan-1-ol Isomers

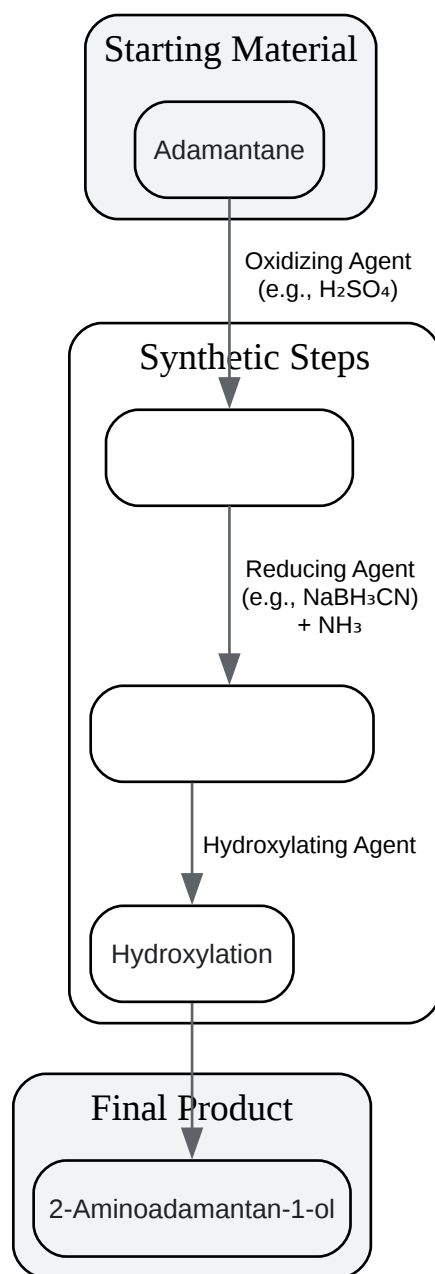
Compound Name	Molecular Formula	Molecular Weight (g/mol)
2-Aminoadamantan-1-ol (inferred)	C ₁₀ H ₁₇ NO	167.25
3-Aminoadamantan-1-ol	C ₁₀ H ₁₇ NO	167.25[1][3][4]
4-Aminoadamantan-1-ol	C ₁₀ H ₁₇ NO	167.25[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of adamantane derivatives can be complex. The synthesis of related compounds often involves multi-step processes. For instance, the preparation of 2-adamantanol and 2-adamantanone can be achieved from 1-adamantanol using various acid catalysts. Similarly, methods for the synthesis of adamantan-2-one through the oxidation of adamantane have been documented.

While a specific, validated protocol for the synthesis of **2-aminoadamantan-1-ol** is not provided in the search results, a logical synthetic pathway can be conceptualized.

Logical Workflow for the Potential Synthesis of **2-Aminoadamantan-1-ol**



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Caption: A conceptual workflow for the synthesis of **2-aminoadamantan-1-ol**.

This document serves as a foundational guide to the molecular properties of **2-aminoadamantan-1-ol** for research and development purposes. For detailed experimental procedures, researchers should consult peer-reviewed synthetic chemistry literature.

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References

- 1. 3-Amino-1-adamantanol | C₁₀H₁₇NO | CID 658645 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Aminoadamantan-1-ol | C₁₀H₁₇NO | CID 2857447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Amino-1-adamantanol, 98+% 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.be]
- 4. 3-Amino-1-adamantanol | 702-82-9 [chemicalbook.com]
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